

In-Depth Technical Guide: 2-(3-Hydroxyphenyl)quinoline-4-carboxylic Acid

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Compound of Interest

Compound Name: 2-(3-Hydroxyphenyl)quinoline-4-carboxylic acid

CAS No.: 32366-58-8

Cat. No.: B2689418

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Part 1: Executive Summary & Chemical Identity

Target Compound: **2-(3-Hydroxyphenyl)quinoline-4-carboxylic acid** CAS Registry Number: 32366-58-8 [\[1\]](#) [\[2\]](#) [\[3\]](#) [\[4\]](#) [\[5\]](#)

This guide provides a comprehensive technical analysis of **2-(3-Hydroxyphenyl)quinoline-4-carboxylic acid**, a critical heterocyclic scaffold in medicinal chemistry. Unlike its more common para-substituted isomer (CAS 6952-34-7) or the dicarboxylic acid derivative Hexophan (CAS 525-48-4), this specific meta-hydroxy isomer offers unique hydrogen-bonding vectors within the enzyme binding pockets of targets such as Dihydroorotate Dehydrogenase (DHODH).

Chemical Identification Matrix

Property	Specification
CAS Number	32366-58-8
IUPAC Name	2-(3-Hydroxyphenyl)quinoline-4-carboxylic acid
Molecular Formula	C ₁₆ H ₁₁ NO ₃
Molecular Weight	265.26 g/mol
SMILES	<chem>OC(=O)c1c2ccccc2nc(c3cccc(O)c3)c1</chem>
Appearance	Yellow to brownish crystalline solid
Solubility	Soluble in DMSO, DMF, and aqueous alkali (NaOH/KOH); poorly soluble in water and non-polar organic solvents.

Part 2: Synthesis & Methodology

Core Synthetic Pathway: The Pfitzinger Reaction[8]

The most robust and scalable method for synthesizing **2-(3-Hydroxyphenyl)quinoline-4-carboxylic acid** is the Pfitzinger Reaction. This condensation between isatin and a ketone (in this case, 3'-hydroxyacetophenone) under strong alkaline conditions is preferred over the Doebner reaction due to higher yields and easier purification.

Reaction Logic

- Ring Opening: Strong base (KOH) hydrolyzes the lactam bond of isatin to form potassium isatinate (keto-acid intermediate).
- Condensation: The ketone moiety of the isatinate undergoes an aldol-type condensation with the alpha-methyl group of 3'-hydroxyacetophenone.
- Cyclization: Intramolecular cyclization and dehydration yield the quinoline ring system.

Step-by-Step Protocol

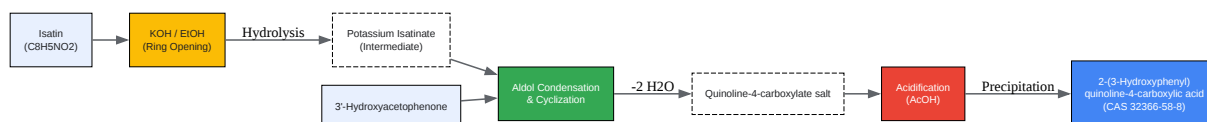
Reagents:

- Isatin (1.0 eq)
- 3'-Hydroxyacetophenone (1.1 eq)
- Potassium Hydroxide (KOH) (33% w/v aqueous solution)
- Ethanol (Absolute)
- Glacial Acetic Acid (for precipitation)

Procedure:

- Preparation: Dissolve Isatin (1.47 g, 10 mmol) in a solution of KOH (5 g) in water (15 mL) and ethanol (20 mL). Heat gently until the solution turns clear yellow/orange (formation of isatinate).
- Addition: Add 3'-Hydroxyacetophenone (1.50 g, 11 mmol) to the hot solution.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 12–24 hours. The color will darken to a deep red-brown, indicating quinoline formation.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Evaporate the bulk of the ethanol under reduced pressure.
 - Dilute the residue with water (50 mL) and chill in an ice bath.
- Precipitation: Slowly acidify the solution with glacial acetic acid to pH 4–5. A copious yellow precipitate will form.
- Purification: Filter the solid, wash extensively with water (to remove excess KOH and salts) and cold ethanol. Recrystallize from DMF/Ethanol or Ethanol/Water to obtain the pure acid.

Reaction Mechanism Visualization



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Caption: Figure 1.[6] Pfitzinger synthesis pathway for CAS 32366-58-8, illustrating the conversion of isatin to the target quinoline scaffold.

Part 3: Applications in Drug Discovery

Dihydroorotate Dehydrogenase (DHODH) Inhibition

Quinoline-4-carboxylic acids are privileged structures for inhibiting DHODH, a key enzyme in de novo pyrimidine biosynthesis. This pathway is a validated target for:

- Anticancer Therapy: Depleting pyrimidine pools in rapidly dividing tumor cells.[6]
- Antiviral Agents: Broad-spectrum activity against RNA viruses.
- Malaria: Targeting Plasmodium falciparum DHODH.

Mechanism of Action: The carboxylic acid group at position 4 typically interacts with an arginine residue (e.g., Arg136 in human DHODH) via a salt bridge. The 3-hydroxyphenyl group at position 2 provides a critical hydrogen bond donor/acceptor site, distinguishing it from the 4-hydroxyphenyl isomer, potentially altering binding kinetics and selectivity within the hydrophobic channel of the enzyme.

Antioxidant Activity

The phenolic hydroxyl group at the meta-position confers antioxidant properties to the scaffold. Studies on related hydroxyquinoline-4-carboxylic acids indicate radical scavenging capability, which can be synergistic in treating inflammatory conditions where oxidative stress is prevalent.

Part 4: Analytical Characterization

To validate the synthesis of CAS 32366-58-8, researchers should look for the following spectral signatures:

Technique	Expected Signals	Interpretation
^1H NMR (DMSO- d_6)	δ 13.5–14.0 (br s, 1H)	Carboxylic acid proton (-COOH)
δ 9.6–9.8 (s, 1H)	Phenolic hydroxyl proton (-OH)	
δ 8.6 (d, 1H)	Quinoline H-8 proton (deshielded)	
δ 8.4 (s, 1H)	Quinoline H-3 proton (singlet)	
δ 6.8–7.5 (m, Ar-H)	Multiplets for remaining aromatic protons	
MS (ESI-)	m/z 264.1 $[\text{M-H}]^-$	Deprotonated molecular ion
IR (KBr)	3200–3500 cm^{-1}	Broad O-H stretch (phenol/acid)
1700–1720 cm^{-1}	C=O stretch (carboxylic acid)	

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